

An In-depth Technical Guide to 1-Chlorodibenzofuran: Chemical Properties and Structure

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Compound of Interest

Compound Name: 1-Chlorodibenzofuran

Cat. No.: B3057752

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Foreword

1-Chlorodibenzofuran, a monochlorinated derivative of dibenzofuran, represents a class of compounds that, while not extensively commercialized, are of significant interest in environmental science, toxicology, and synthetic chemistry. As a member of the polychlorinated dibenzofuran (PCDF) family, its study provides crucial insights into the behavior of these persistent organic pollutants. This guide offers a comprehensive technical overview of **1-chlorodibenzofuran**, delving into its chemical structure, physicochemical properties, synthesis, reactivity, and toxicological profile. The information presented herein is intended to serve as a valuable resource for researchers engaged in environmental analysis, drug discovery, and the broader chemical sciences, providing a foundation for further investigation and application.

Chemical Identity and Structure

1-Chlorodibenzofuran is an aromatic heterocyclic compound with the chemical formula $C_{12}H_7ClO$ ^{[1][2]}. It consists of a central furan ring fused to two benzene rings, with a single chlorine atom substituted on one of the benzene rings at the 1-position.

IUPAC Name: **1-chlorodibenzofuran**^{[1][2]} CAS Number: 84761-86-4^{[1][2]} Molecular Formula: C₁₂H₇ClO^{[1][2]}

The structure of **1-Chlorodibenzofuran** is characterized by a planar tricyclic system. The presence of the chlorine atom influences the electronic distribution and reactivity of the aromatic rings.

Caption: Chemical structure of **1-Chlorodibenzofuran**.

Physicochemical Properties

The physicochemical properties of **1-chlorodibenzofuran** are crucial for understanding its environmental fate, transport, and biological interactions. While experimental data for this specific isomer is limited, general trends for chlorodibenzofurans (CDFs) can provide valuable insights. Generally, CDFs are colorless solids with low water solubility and vapor pressure, and they are soluble in nonpolar organic solvents^[3]. The melting point and lipophilicity tend to increase with the degree of chlorination^[3].

Table 1: Computed Physicochemical Properties of **1-Chlorodibenzofuran**

| Property | Value | Source |
|--------------------------------|---------------------|---------------|
| Molecular Weight | 202.63 g/mol | PubChem[1][2] |
| XLogP3 | 4.3 | PubChem[1][2] |
| Hydrogen Bond Donor Count | 0 | PubChem[1][2] |
| Hydrogen Bond Acceptor Count | 1 | PubChem[1][2] |
| Rotatable Bond Count | 0 | PubChem[1][2] |
| Exact Mass | 202.0185425 g/mol | PubChem[1][2] |
| Monoisotopic Mass | 202.0185425 g/mol | PubChem[1][2] |
| Topological Polar Surface Area | 13.1 Å ² | PubChem[1][2] |
| Heavy Atom Count | 14 | PubChem[1][2] |
| Complexity | 218 | PubChem[1][2] |

Synthesis and Reactivity

Synthesis

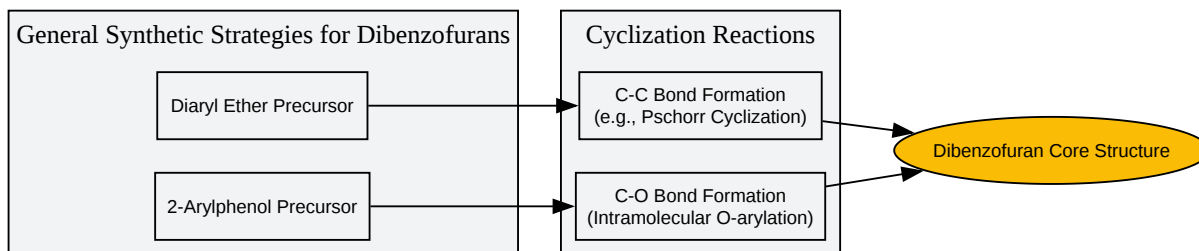
Chlorinated dibenzofurans are not intentionally produced for commercial purposes but are often formed as unintentional byproducts in various industrial processes, including the manufacturing of chlorinated phenols, polychlorinated biphenyls (PCBs), and during incineration of chlorine-containing materials[2].

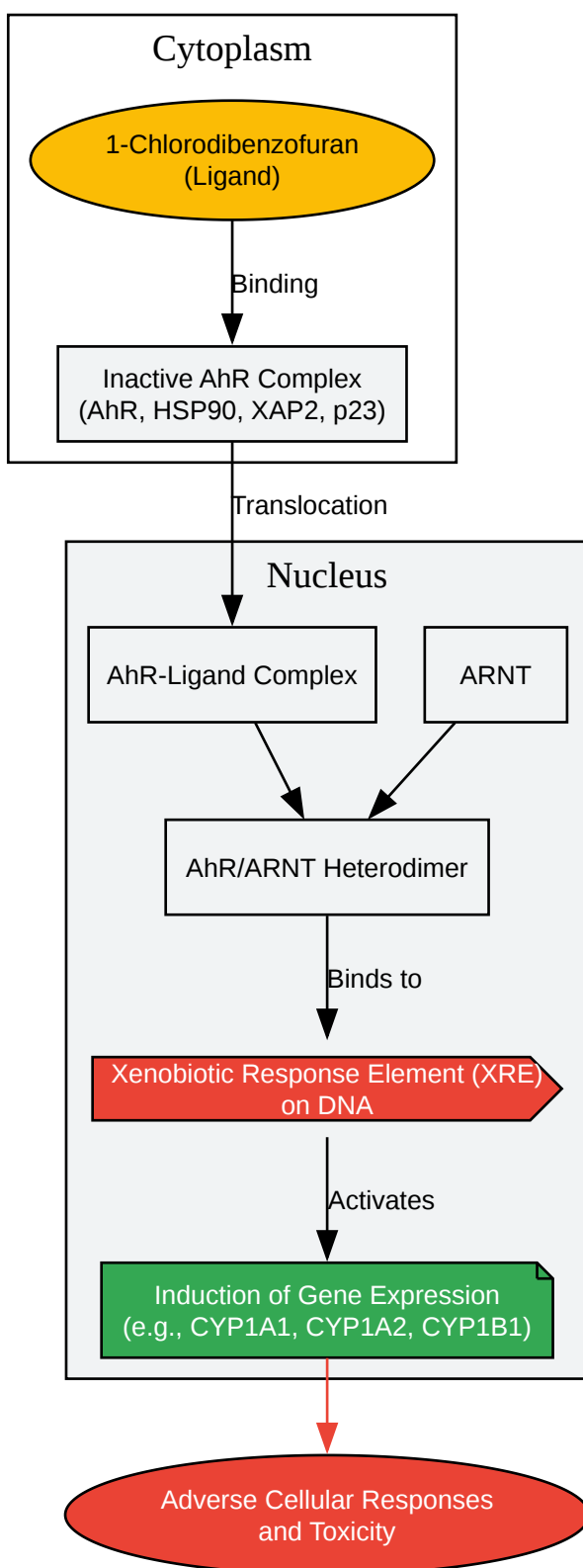
Laboratory-scale synthesis of specific dibenzofuran derivatives is essential for toxicological studies and as analytical standards. General synthetic strategies for dibenzofurans often involve the construction of the dibenzofuran core through intramolecular cyclization reactions[4][5]. Two primary approaches include:

- Ring closure of diaryl ethers via C-C bond formation: This can be achieved through reactions like the Pschorr cyclization.

- Intramolecular O-arylation of 2-arylphenols: This etherification mechanism is another common route to the dibenzofuran scaffold^[4].

A specific protocol for the synthesis of **1-chlorodibenzofuran** is not readily available in the reviewed literature. However, a plausible synthetic route could involve the chlorination of dibenzofuran or the cyclization of a suitably substituted precursor, such as a chlorinated 2-phenoxyphenol derivative.





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References

- 1. Mutagenicity of monochlorodibenzofurans detected in the environment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 1-Chlorodibenzofuran | C₁₂H₇ClO | CID 55293 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Multi-media environmental fate of polychlorinated dibenzo-p-dioxins and dibenzofurans in China: A systematic review of emissions, presence, transport modeling and health risks - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Dibenzofuran Derivatives Inspired from Cercosporamide as Dual Inhibitors of Pim and CLK1 Kinases - PMC [pmc.ncbi.nlm.nih.gov]
- 5. biointerfaceresearch.com [biointerfaceresearch.com]
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